

# Spirit Blue Agar: Product Specifications & Preparation

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## Compound Focus: Opal Blue SS

CAS No.: 2152-64-9

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The table below summarizes the core product information and preparation method for Spirit Blue Agar, based on the manufacturer's instructions [1] [2].

Property	Specification
Physical Form	Powder [1] [2]
Quality Level	200 [2]
Shelf Life	Limited; use by expiry date on label [1] [2]
Sterility	Non-sterile [1]
Storage (Dehydrated)	Store in a cool, dry place; refer to product label for specific temperature range [1].
Final pH	6.8 ± 0.2 (at 25°C) [1] [2]

## Preparation Protocol [1] [2]:

- **Suspend:** 32.15 g of Spirit Blue Agar powder in 1000 ml of distilled water.
- **Dissolve:** Heat to boiling to completely dissolve the medium.
- **Sterilize:** Autoclave at 15 lbs pressure (121°C) for 15 minutes.

- **Cool & Add Substrate:** Cool the sterilized medium to 50°C. Slowly add 30 ml of a pre-prepared lipase substrate (emulsion) while agitating for even distribution.
- **Pour:** Dispense into sterile Petri dishes before the agar solidifies.

**Lipase Substrate Preparation [1]:** Mix 1 ml of **Tween 80** into 400 ml of warm distilled water. Add 100 ml of **Cottonseed Oil** or **Olive Oil**. Agitate the mixture vigorously to create an emulsion.

The workflow below summarizes the preparation steps for Spirit Blue Agar culture medium.

## Troubleshooting & Frequently Asked Questions

Based on the available information and common laboratory challenges, here is a guide to troubleshooting issues with Spirit Blue Agar.

**FAQ 1: What is the shelf life of prepared Spirit Blue Agar plates?** The search results do not specify a shelf life for prepared plates. This is typically determined by individual laboratories through validation studies. A common practice is to store prepared media in the dark at 2-8°C and use it within a defined period (e.g., 2-4 weeks). You should establish and document the shelf life in your own laboratory based on stability data.

**FAQ 2: My prepared agar does not show a clear zone around positive controls. What could be wrong?**

- **Incorrect Substrate Addition:** Ensure the lipase substrate (oil emulsion) was added *after* autoclaving and cooling to 50°C. Adding it before autoclaving may destroy the indicator or substrate [1] [2].
- **Poor Emulsion:** The oil and Tween 80 must be agitated vigorously to form a stable emulsion. A broken emulsion will not be incorporated evenly into the agar.
- **Old Reagents:** Check the expiration dates of the Spirit Blue Agar powder, Tween 80, and oils. Degraded components can lead to reduced sensitivity.

**FAQ 3: The medium appears contaminated after preparation. How can I prevent this?**

- **Follow Sterilization Protocol:** The base powder is non-sterile. You must sterilize the suspended medium by autoclaving at 121°C for 15 minutes before adding the substrate [1].
- **Aseptic Technique:** The lipase substrate is not sterile. When adding it to the cooled agar, use strict aseptic techniques to prevent introducing contaminants.

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## References

1. NutriSelect® Plus, suitable for... | Sigma-Aldrich Spirit blue agar [[sigmaaldrich.com](https://sigmaaldrich.com)]
2. , for microbio | S4306-500G | MILLIPORE | SLS Spirit blue agar [[scientificlabs.co.uk](https://scientificlabs.co.uk)]

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